

Physical properties and appearance of 5-Bromo-4-fluorobenzo[d]dioxole

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Compound of Interest

Compound Name: 5-Bromo-4-fluorobenzo[d]
[1,3]dioxole

Cat. No.: B581386

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In-Depth Technical Guide to 5-Bromo-4-fluorobenzo[d]dioxole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of 5-Bromo-4-fluorobenzo[d]dioxole. Due to the limited availability of experimental data in publicly accessible literature, this document also outlines standardized methodologies for the determination of key physical properties.

Core Physical and Chemical Properties

5-Bromo-4-fluorobenzo[d]dioxole is a halogenated benzodioxole derivative. Its core structure consists of a benzene ring fused to a dioxole ring, with bromine and fluorine substituents.

Property	Data
Molecular Formula	C ₇ H ₄ BrFO ₂
Molecular Weight	219.01 g/mol [1]
CAS Number	1226808-75-8 [1] [2]
Appearance	Solid [1]
Melting Point	Not available [1]
Boiling Point	Not available [1]
Density	Not available [1]
Solubility	Not available

Experimental Protocols for Property Determination

Given the absence of specific experimental data for the melting point, boiling point, and density of 5-Bromo-4-fluorobenzo[d]dioxole, this section details generalized, standard protocols for determining these properties for a solid organic compound.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range is indicative of a pure compound.

Methodology:

- **Sample Preparation:** A small, dry sample of the crystalline solid is finely powdered. This powder is then packed into a capillary tube to a depth of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used. The capillary tube containing the sample is placed in the heating block of the apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Determination of Boiling Point (for solids that can be sublimed or melted and then vaporized)

As this compound is a solid at room temperature, its boiling point would be determined under reduced pressure to prevent decomposition at high temperatures.

Methodology:

- **Apparatus:** A distillation apparatus suitable for small sample sizes and vacuum conditions is assembled. This includes a round-bottom flask, a condenser, a receiving flask, and a connection to a vacuum pump with a manometer.
- **Procedure:** A small sample of 5-Bromo-4-fluorobenzo[d]dioxole is placed in the round-bottom flask. The system is evacuated to a specific, stable pressure.
- **Heating:** The flask is gently heated. The temperature of the vapor that distills is recorded from a thermometer placed at the vapor outlet to the condenser.
- **Measurement:** The boiling point is the temperature at which the vapor temperature remains constant during the distillation at the recorded pressure.

Determination of Density

The density of a solid can be determined using various methods. Gas pycnometry is a common and accurate technique.

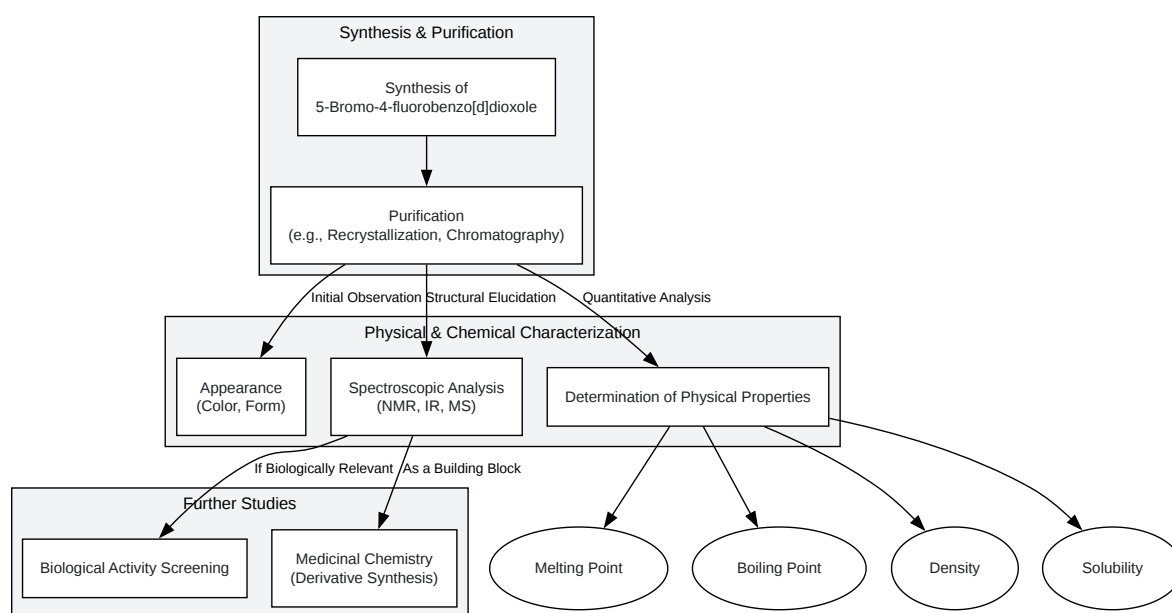
Methodology:

- **Apparatus:** A gas pycnometer, which measures the volume of a solid object of known mass by measuring the volume of gas it displaces.
- **Calibration:** The instrument is calibrated using a standard of known volume.

- **Measurement:** A precisely weighed sample of 5-Bromo-4-fluorobenzo[d]dioxole is placed in the sample chamber. The chamber is filled with an inert gas (e.g., helium) to a known pressure. The gas is then expanded into a second chamber, and the resulting pressure is measured.
- **Calculation:** Based on the pressure change, the volume of the sample is calculated. The density is then determined by dividing the mass of the sample by its volume.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a novel or uncharacterized solid compound like 5-Bromo-4-fluorobenzo[d]dioxole.



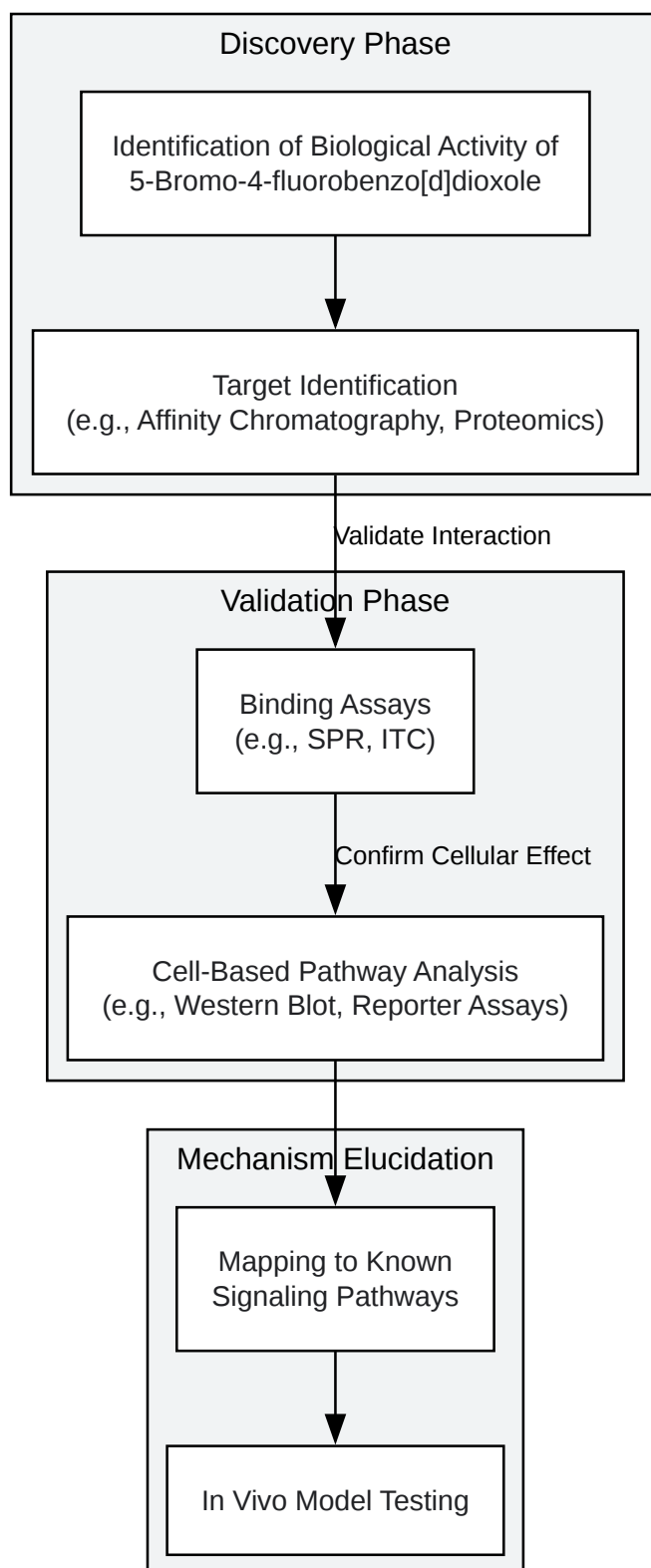
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Caption: Workflow for Synthesis and Characterization.

Signaling Pathways and Experimental Workflows

A thorough review of available scientific literature and chemical databases did not yield specific information on the involvement of 5-Bromo-4-fluorobenzo[d]dioxole in any defined signaling pathways or detailed experimental workflows. This compound is primarily available as a chemical intermediate, and its biological activity or applications in drug development have not been publicly documented.

Should this compound be identified as biologically active in future research, a logical next step would be to investigate its mechanism of action. The following diagram illustrates a generalized workflow for such an investigation.



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Caption: Hypothetical Workflow for Biological Target Identification.

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